

An In-depth Technical Guide to (3,5-Difluoro-4-methylphenyl)methanamine

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Compound of Interest

Compound Name: 3,5-Difluoro-4-methylbenzylamine

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Prepared for: Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive technical overview of (3,5-Difluoro-4-methylphenyl)methanamine, a fluorinated benzylamine derivative of significant interest in medicinal chemistry and synthetic organic chemistry. The strategic placement of fluorine atoms and a methyl group on the phenyl ring imparts unique electronic and steric properties, making it a valuable building block for novel therapeutic agents and functional materials.

Nomenclature and Chemical Identity

The compound is systematically named according to IUPAC conventions, which provides an unambiguous structural description.

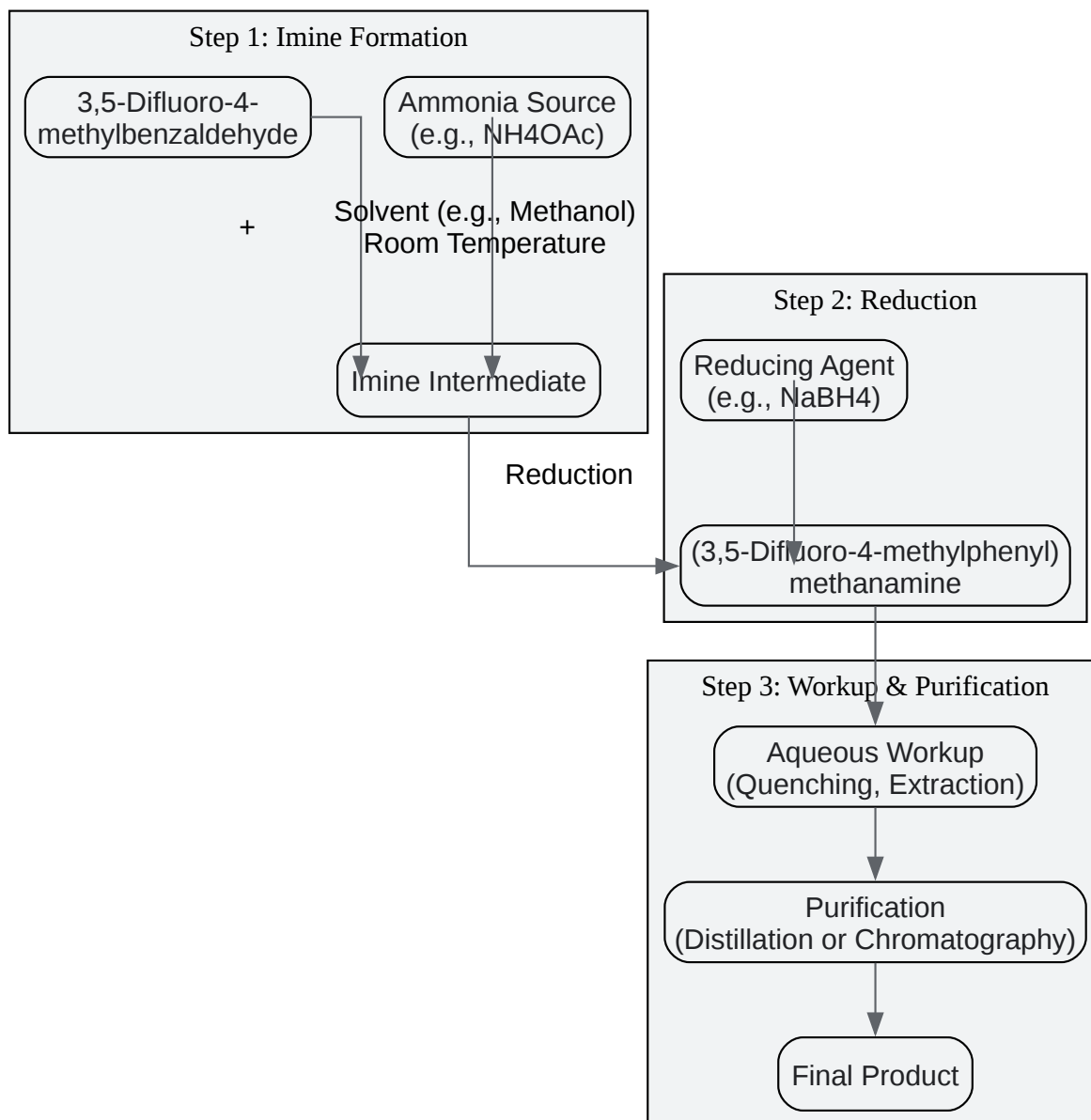
Identifier	Value
IUPAC Name	(3,5-Difluoro-4-methylphenyl)methanamine
CAS Number	168311-39-7
Molecular Formula	C ₈ H ₉ F ₂ N
Molecular Weight	157.16 g/mol
Canonical SMILES	<chem>CC1=C(C=C(C=C1F)CN)F</chem>

Synthesis and Manufacturing

The synthesis of (3,5-Difluoro-4-methylphenyl)methanamine is most commonly achieved through a reductive amination pathway starting from the corresponding aldehyde, 3,5-Difluoro-4-methylbenzaldehyde. This method is favored for its high efficiency and operational simplicity.

Workflow: Reductive Amination Synthesis

The process involves two primary stages: the formation of an imine intermediate followed by its reduction to the target amine.



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Caption: Synthetic workflow for (3,5-Difluoro-4-methylphenyl)methanamine.

Detailed Experimental Protocol

This protocol describes a laboratory-scale synthesis via the Delepine reaction, an alternative route starting from the corresponding benzyl halide. A related three-step synthesis to produce similar difluoro benzylamines is detailed in patent literature.^[1]

- **Step 1: Halogenation:** 3,5-Difluoro-4-methyltoluene is subjected to radical bromination using N-Bromosuccinimide (NBS) and a radical initiator like benzoyl peroxide in a non-polar solvent (e.g., carbon tetrachloride) under reflux to yield 1-(bromomethyl)-3,5-difluoro-4-methylbenzene.
- **Step 2: Quaternary Ammonium Salt Formation:** The resulting benzyl bromide is reacted with hexamethylenetetramine (methenamine) in a solvent such as chloroform or dichloromethane.^[1] The mixture is heated to reflux for 2-5 hours, forming a white solid precipitate of the quaternary ammonium salt.^[1]
- **Step 3: Hydrolysis:** The isolated salt is then hydrolyzed using a mixture of a C1-C4 alcohol (e.g., ethanol) and concentrated hydrochloric acid under reflux for 3-10 hours.^[1]
- **Workup and Isolation:** After cooling, the reaction mixture is neutralized with a base (e.g., NaOH or aqueous ammonia) to a pH of 7-8.^[1] The aqueous layer is then extracted with an organic solvent like dichloromethane. The combined organic layers are dried over an anhydrous salt (e.g., Na₂SO₄), filtered, and the solvent is removed under reduced pressure to yield the crude amine.
- **Purification:** The final product is purified by vacuum distillation to afford (3,5-Difluoro-4-methylphenyl)methanamine as a clear liquid.

Causality Note: The choice of a halogenation-Delepine reaction sequence is effective for substrates where the corresponding aldehyde is not readily available. The hydrolysis of the hexaminium salt under acidic conditions is a standard and reliable method for converting benzyl halides to primary amines.

Spectroscopic Characterization

Spectroscopic analysis is crucial for confirming the identity and purity of the synthesized compound. Data from techniques such as NMR and Mass Spectrometry provide a structural

fingerprint. While specific experimental data for the title compound is limited in public literature, predicted data and data from structurally similar compounds provide a strong basis for characterization.

Technique	Expected Observations
^1H NMR	- Ar-CH ₃ : A singlet around δ 2.2-2.4 ppm. - - CH ₂ -NH ₂ : A singlet around δ 3.8-4.0 ppm. - - NH ₂ : A broad singlet (exchangeable with D ₂ O) around δ 1.5-2.5 ppm. - Ar-H: A doublet or multiplet signal around δ 6.8-7.2 ppm, showing coupling to the adjacent fluorine atoms.
^{13}C NMR	- Ar-CH ₃ : A signal around δ 15-20 ppm. - -CH ₂ -: A signal around δ 40-45 ppm. - Aromatic C-H: Signals in the δ 110-120 ppm range, showing coupling (splitting) due to fluorine. - Aromatic C- F: Signals in the δ 158-165 ppm range, exhibiting large C-F coupling constants (^1JCF). - Aromatic C-CH ₃ & C-CH ₂ : Quaternary carbon signals in the aromatic region.
^{19}F NMR	A single resonance is expected in the typical range for aryl fluorides, likely showing coupling to the aromatic protons.
Mass Spec (EI)	- Molecular Ion (M ⁺): A peak at m/z = 157. - Major Fragment: Loss of the amino group (-NH ₂) leading to a fragment at m/z = 141.

Note: Chemical shifts (δ) are in ppm. Predicted data is based on standard chemical shift values and observed data for analogous structures.

Applications in Research and Drug Development

The true value of (3,5-Difluoro-4-methylphenyl)methanamine lies in its role as a versatile chemical intermediate. The difluorophenyl motif is a bioisostere for various functional groups and is frequently incorporated into drug candidates to enhance their pharmacological profiles.

Key Advantages of Fluorination in Drug Design:

- **Metabolic Stability:** The C-F bond is exceptionally strong, which can block sites of oxidative metabolism, thereby increasing the half-life of a drug.[\[2\]](#)[\[3\]](#)
- **Enhanced Binding Affinity:** Fluorine's high electronegativity can lead to favorable electrostatic interactions with protein targets.[\[3\]](#)[\[4\]](#)
- **Modulated Lipophilicity:** Strategic fluorination can increase a molecule's lipophilicity, potentially improving its ability to cross cell membranes and the blood-brain barrier.[\[2\]](#)[\[3\]](#)

Potential Therapeutic Areas: The benzylamine scaffold is a core component in a vast array of biologically active molecules. Derivatives are explored in numerous fields:

- **Oncology:** As building blocks for kinase inhibitors and other anti-cancer agents.[\[5\]](#)
- **Inflammatory Diseases:** The related RORc inverse agonist GNE-3500, which contains a fluorinated benzylamine-like moiety, has shown potential for treating inflammatory conditions.[\[6\]](#)
- **Infectious Diseases:** The structural motif is present in compounds investigated for antimalarial and antiviral properties.[\[7\]](#)

Safety, Handling, and Storage

As with any laboratory chemical, proper safety protocols must be strictly followed.

- **Hazard Identification:** Assumed to be harmful if swallowed, cause skin irritation, and cause serious eye irritation.[\[8\]](#)[\[9\]](#)
- **Personal Protective Equipment (PPE):** Wear protective gloves, chemical safety goggles, and a laboratory coat.[\[8\]](#)[\[9\]](#) Handle in a well-ventilated area or a chemical fume hood.[\[8\]](#)
- **First Aid Measures:**
 - **Skin Contact:** Immediately wash with plenty of soap and water.[\[10\]](#)

- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do.[8]
- Inhalation: Move person to fresh air.[8][10]
- Ingestion: Rinse mouth and seek immediate medical attention.[10]
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place away from incompatible substances like strong oxidizing agents.[10]

Disclaimer: This guide is intended for informational purposes for qualified professionals. Always consult a comprehensive Safety Data Sheet (SDS) before handling this chemical.

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